

Technical Guide: Physicochemical Properties of 2-Methoxy-1-butanol

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Compound of Interest

Compound Name: 2-Methoxy-1-butanol

Cat. No.: B096681

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Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for **2-Methoxy-1-butanol**, a chemical compound relevant in various research and development applications.

Core Molecular Data

The fundamental molecular properties of **2-Methoxy-1-butanol** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis.

The molecular formula for **2-Methoxy-1-butanol** is $C_5H_{12}O_2$.^{[1][2][3][4]} Its molecular weight is approximately 104.15 g/mol .^{[2][3][4][5]} A more precise molecular weight is 104.1476 g/mol .^[1]

Table 1: Summary of Molecular Properties

Property	Value	Citations
Chemical Formula	$C_5H_{12}O_2$	[1] [2] [3] [4]
Molecular Weight	104.15 g/mol	[2] [3] [4] [5]
Monoisotopic Mass	104.083729621 Da	[3] [4]
CAS Registry Number	15467-25-1	[2] [4]

Experimental Protocols

Determination of Molecular Weight:

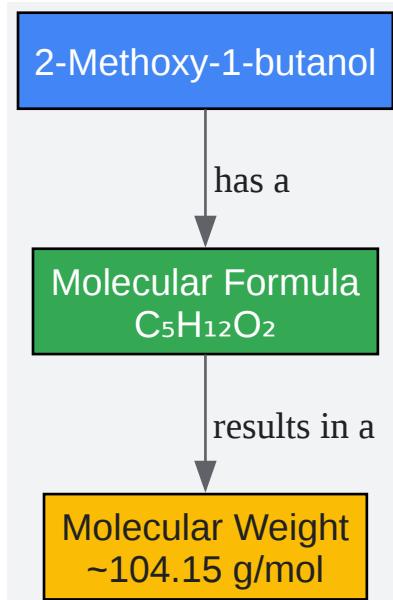
The molecular weight of a compound like **2-Methoxy-1-butanol** is typically determined experimentally using mass spectrometry.

Methodology: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** A pure, volatile sample of **2-Methoxy-1-butanol** is introduced into the ion source of the mass spectrometer.
- **Ionization:** The sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron and the formation of a positively charged molecular ion (M^+).
- **Fragmentation:** The high energy of the electron beam also causes the molecular ion to fragment into smaller, characteristic charged species.
- **Acceleration:** The resulting ions are accelerated by an electric field into the mass analyzer.
- **Mass Analysis:** A magnetic or electric field within the mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** An electron multiplier detects the abundance of ions at each m/z value.
- **Data Interpretation:** The peak with the highest m/z value in the resulting mass spectrum typically corresponds to the molecular ion, from which the molecular weight is determined. The fragmentation pattern provides structural information that confirms the compound's identity.

Data Visualization

The logical relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight is illustrated below.



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Caption: Relationship between chemical identity, formula, and molecular weight.

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